Comprehensive Guide to Validating Analytical Methods for 2-(Methylamino)ethyl dimethylcarbamate

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Compound of Interest

Compound Name:	*2-(Methylamino)ethyl dimethylcarbamate*
CAS No.:	*161281-98-7*
Cat. No.:	*B574870*

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Executive Summary & Chemical Profile

2-(Methylamino)ethyl dimethylcarbamate is a polar, secondary amine carbamate ester. Its chemical structure presents specific analytical challenges:

- Weak Chromophore: The dimethylcarbamate moiety lacks significant UV absorbance above 220 nm, making standard HPLC-UV detection prone to baseline noise and interference.
- Polarity: The secondary amine and ester linkage create a polar profile, requiring careful column selection (e.g., HILIC or C18 with ion-pairing) to ensure retention.
- Thermal Instability: Like many carbamates, it is susceptible to thermal degradation, making direct Gas Chromatography (GC) analysis risky without derivatization.

This guide compares three primary analytical methodologies—LC-MS/MS, HPLC-UV/DAD, and Derivatization-HPLC-FLD—and provides a validated protocol for the industry-standard LC-

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MS/MS approach.

Chemical Structure Analysis[1]

- IUPAC Name: 2-(methylamino)ethyl N,N-dimethylcarbamate
- Functional Groups: Secondary Amine (Basic, pKa ~9-10), Carbamate Ester (Hydrolysis susceptible).
- Molecular Weight: ~146.19 g/mol .

Methodology Comparison: Selecting the Right Tool

The choice of method depends on the required sensitivity (Limit of Quantitation - LoQ) and matrix complexity.

Feature	Method A: LC-MS/MS (Recommended)	Method B: HPLC-UV/DAD	Method C: Derivatization-HPLC-FLD
Principle	ESI+ Ionization, MRM Detection	UV Absorbance @ 210–215 nm	Fluorescence (e.g., FMOC/OPA reaction)
Sensitivity (LoQ)	High (0.1 – 1.0 ng/mL)	Moderate (1 – 10 µg/mL)	High (1 – 10 ng/mL)
Selectivity	Excellent (Mass-based)	Low (Prone to matrix interference)	High (Specific to amines)
Throughput	High (Rapid gradients)	Moderate	Low (Requires reaction time)
Primary Use Case	Trace analysis, Bioanalysis (Plasma/Urine)	QC of raw material, High-concentration formulation	Trace analysis without MS access
Limitations	Matrix effects (Ion suppression)	Non-specific, Requires high purity	Complex sample prep, Derivative stability

Decision Matrix

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The following logic flow guides the selection of the validation strategy:

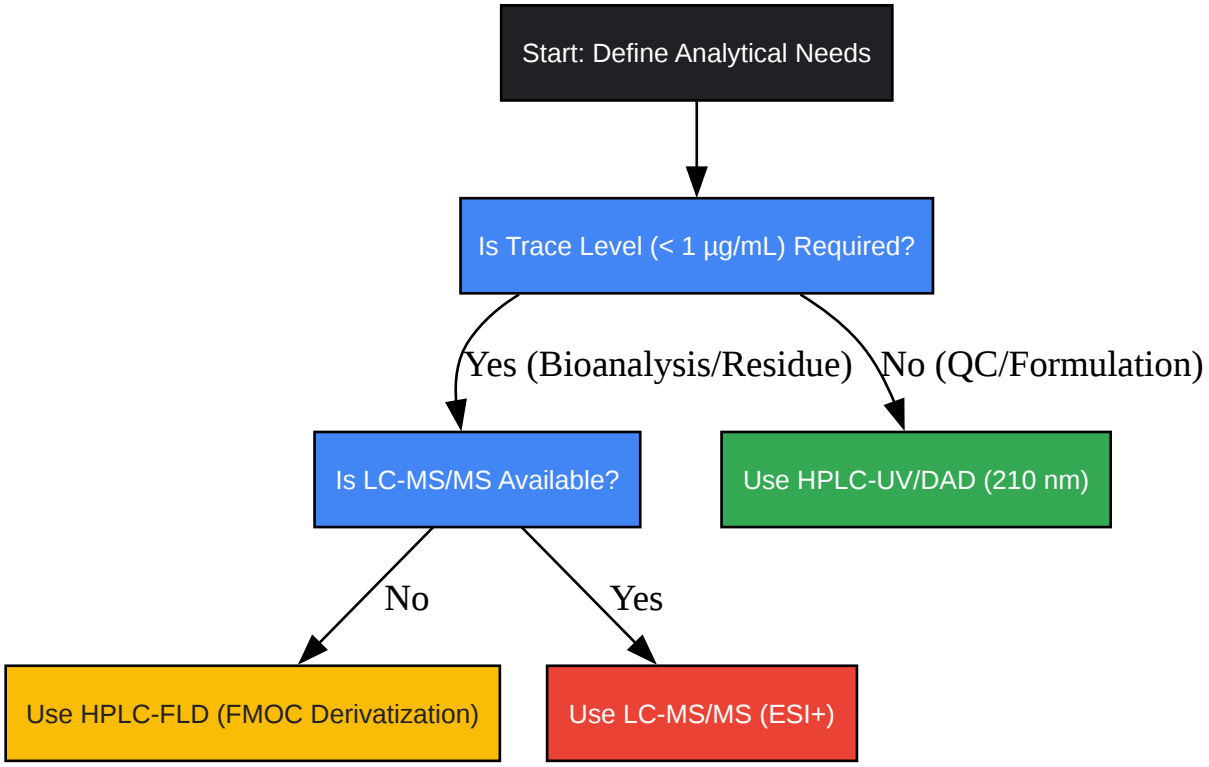

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Figure 1: Decision tree for selecting the analytical method based on sensitivity requirements and instrument availability.

Validated Protocol: LC-MS/MS Workflow

This section details the LC-MS/MS method, chosen for its superior specificity and sensitivity for polar carbamates. This protocol is designed to meet ICH Q2(R1) and FDA Bioanalytical Method Validation standards.

Instrumentation & Conditions[2]

- System: UHPLC coupled to Triple Quadrupole Mass Spectrometer.
- Column: C18 Polar Embedded (e.g., Waters Acquity BEH C18 or Phenomenex Kinetex Biphenyl), 2.1 x 100 mm, 1.7 µm.

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- Rationale: Standard C18 may result in poor retention of the polar amine; polar-embedded phases improve peak shape and retention.

- Mobile Phase A: 0.1% Formic Acid in Water (10 mM Ammonium Formate optional for pH stability).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 – 0.4 mL/min.
- Injection Volume: 2 – 5 µL.

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Ionization (Positive Mode).[1]
- Source Temp: 400°C.
- Capillary Voltage: 3.0 kV.
- MRM Transitions:
  - Quantifier:m/z 147.1

    72.1 (Loss of dimethylcarbamic acid fragment).
  - Qualifier:m/z 147.1

    44.1 (Amine fragment).
  - Note: Precursor ion [M+H]+ is 147.1 Da.

Sample Preparation (QuEChERS / Protein Precipitation)

For biological matrices (plasma) or complex fluids:

- Aliquot: Transfer 100 µL of sample to a tube.
- Precipitation: Add 300 µL cold Acetonitrile (containing Internal Standard, e.g., Carbachol-d9 or a structural analog).

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- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 10,000 x g for 10 minutes at 4°C.
- Dilution: Dilute supernatant 1:1 with Mobile Phase A (to match initial gradient conditions).
- Inject: Transfer to autosampler vial.

Workflow Visualization

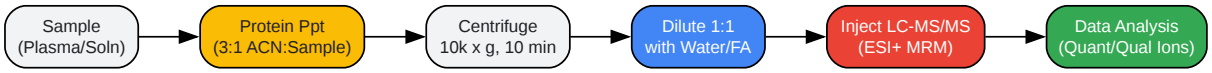

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Figure 2: Step-by-step sample preparation and analysis workflow for LC-MS/MS quantification.

Validation Parameters & Acceptance Criteria

To ensure the method is "fit for purpose," the following validation experiments must be performed. Data presented below is representative of typical performance for carbamate analysis.

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Parameter	Experimental Procedure	Acceptance Criteria (Bioanalytical)
Selectivity	Analyze 6 blank matrix sources.	No interfering peaks > 20% of LLOQ area.
Linearity	6-8 non-zero standards (e.g., 1 – 1000 ng/mL).	; Back-calculated conc.[2] 15%.
Accuracy	QC samples at Low, Mid, High (n=5).	Mean recovery 85 – 115%.
Precision	Repeatability (Intra-day) & Intermediate (Inter-day).	CV 15% (20% at LLOQ).
Matrix Effect	Compare slope of matrix curve vs. solvent curve.	85 – 115% (or matrix-matched calibration).
Stability	Freeze-thaw (3 cycles), Benchtop (4h).	Deviation 15% from nominal.[3]

Critical Analytical Note: Matrix Effects

Carbamates analyzed by ESI+ are susceptible to ion suppression from phospholipids.

- Mitigation: If matrix effects exceed

  20%, switch to Stable Isotope Dilution (using a deuterated internal standard) or implement a Phospholipid Removal Plate during sample prep.

Alternative Method: HPLC-UV (For Quality Control)

For raw material testing where sensitivity is not critical, HPLC-UV is robust and cost-effective.

- Detector: Diode Array (DAD) or Variable Wavelength (VWD).
- Wavelength: 210 nm (monitor 220 nm as reference).

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- Mobile Phase: Phosphate Buffer (pH 6.0) / Acetonitrile (Isocratic or Gradient).
  - Note: Phosphate buffer is preferred over Formic acid for UV transparency at low wavelengths.
- Limitation: Solvents must be HPLC-grade or higher to minimize baseline drift at 210 nm.

References

- Owens, J., & Koester, C. (2008).[4] Analysis of Carbamate Pesticides: Validation of Semi-Volatile Analysis by HPLC-MS/MS by EPA Method MS666. Lawrence Livermore National Laboratory.[4]
- U.S. Environmental Protection Agency (EPA).Method 531.2: Measurement of N-methylcarbamoyloximes and N-methylcarbamates in Water by Direct Aqueous Injection HPLC with Postcolumn Derivatization.
- Food and Drug Administration (FDA). (2018). Bioanalytical Method Validation Guidance for Industry.
- Toxics. (2022).[3] Development, Optimization, and Validation of Forensic Analytical Method for Quantification of Anticholinesterase Pesticides in Biological Matrices.

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Sources

- 1. Quantification and Confirmation of Fifteen Carbamate Pesticide Residues by Multiple Reaction Monitoring and Enhanced Product Ion Scan Modes via LC-MS/MS QTRAP System - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. osti.gov [osti.gov]

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